

safety and handling precautions for methyl glycolate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl glycolate

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An In-depth Technical Guide to the Safety and Handling of Methyl Glycolate

This document provides comprehensive safety and handling information for **methyl glycolate** (CAS No. 96-35-5), intended for researchers, scientists, and professionals in drug development and other laboratory settings. The information is compiled from various safety data sheets and chemical databases.

Section 1: Chemical Identification

Identifier	Value
Chemical Name	Methyl glycolate
Synonyms	Hydroxyacetic Acid Methyl Ester, Methyl 2-Hydroxyacetate, Glycolic Acid Methyl Ester[1][2][3]
CAS Number	96-35-5[2]
Molecular Formula	C3H6O3[2][4]
Molecular Weight	90.08 g/mol [4][5]
Structure	InChI Key: GSJFXBNYJCXDDGI-UHFFFAOYSA-N

Section 2: Physical and Chemical Properties

Methyl glycolate is a colorless to pale yellow liquid with a characteristic sweet, fruity odor.[2][5][6] It is miscible with water and soluble in organic solvents like ethanol and ether.[2][7]

Property	Value
Appearance	Clear, colorless to light yellow liquid[5]
Boiling Point	149-151 °C[7]
Flash Point	67 °C (152.6 °F) - closed cup[1][4]
Density	1.167 g/mL at 25 °C[7]
Vapor Pressure	17 mmHg at 52 °C[7]
Vapor Density	3.12 (air = 1)[7]
Water Solubility	Miscible[7]
Refractive Index	n _{20/D} 1.417[7]

Section 3: Hazard Identification and Classification

Methyl glycolate is classified as a combustible liquid and an irritant.[8][9][10] Appropriate precautions must be taken to avoid contact and inhalation.

Hazard Classification	Category	GHS Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid[4][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5][9][10]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[5][9][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[5][9][10]

NFPA Rating (Estimated):[1]

- Health: 1
- Flammability: 2
- Instability: 0

Section 4: Health Hazard Information

Exposure to **methyl glycolate** can cause irritation to the skin, eyes, and respiratory system.[7]

- Inhalation: May cause respiratory tract irritation.[1][10] Symptoms of overexposure can include headache, dizziness, tiredness, nausea, and vomiting.[4]
- Skin Contact: Causes skin irritation.[9][10] It may be harmful if absorbed through the skin.[1]
- Eye Contact: Causes serious eye irritation.[9][10]
- Ingestion: May cause irritation of the digestive tract and may be harmful if swallowed.[1]
- Chronic Exposure: No information on chronic health effects has been found.[1]

Section 5: First-Aid Measures

Immediate medical attention is recommended for all routes of exposure.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Get medical attention. [4] [8]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse. Get medical attention if irritation develops and persists. [1] [4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention. [1] [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention. [1] [4]
Notes to Physician	Treat symptomatically and supportively. [1] [4]

Section 6: Fire-Fighting Measures

Methyl glycolate is a combustible liquid and presents a slight fire hazard when exposed to heat or flame.[\[9\]](#)

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO2).[\[1\]](#)[\[4\]](#)[\[8\]](#) Water mist can be used to cool fire-exposed containers.[\[4\]](#)
- Specific Hazards: Containers may explode when heated.[\[4\]](#)[\[8\]](#) Vapors are heavier than air and can travel along the ground to a source of ignition.[\[1\]](#) During a fire, irritating and highly toxic gases may be generated through thermal decomposition.[\[1\]](#)
- Fire-fighter Protection: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved (or equivalent), and full protective gear.[\[1\]](#)[\[8\]](#)

Section 7: Accidental Release Measures

Spills should be cleaned up immediately, observing all safety precautions.

- **Personal Precautions:** Evacuate personnel from the area. Wear appropriate personal protective equipment (PPE) as outlined in Section 9. Ensure adequate ventilation. Avoid breathing vapors, mist, or gas.[\[1\]](#)[\[9\]](#)
- **Environmental Precautions:** Prevent spillage from entering drains or waterways.[\[1\]](#)[\[9\]](#)
- **Containment and Cleanup:** Remove all sources of ignition.[\[1\]](#) Use spark-proof tools.[\[1\]](#) Contain the spill and absorb it with an inert material such as sand, earth, or vermiculite.[\[1\]](#)[\[9\]](#) Collect the material into a suitable, labeled container for disposal.[\[1\]](#)[\[9\]](#)

Section 8: Handling and Storage

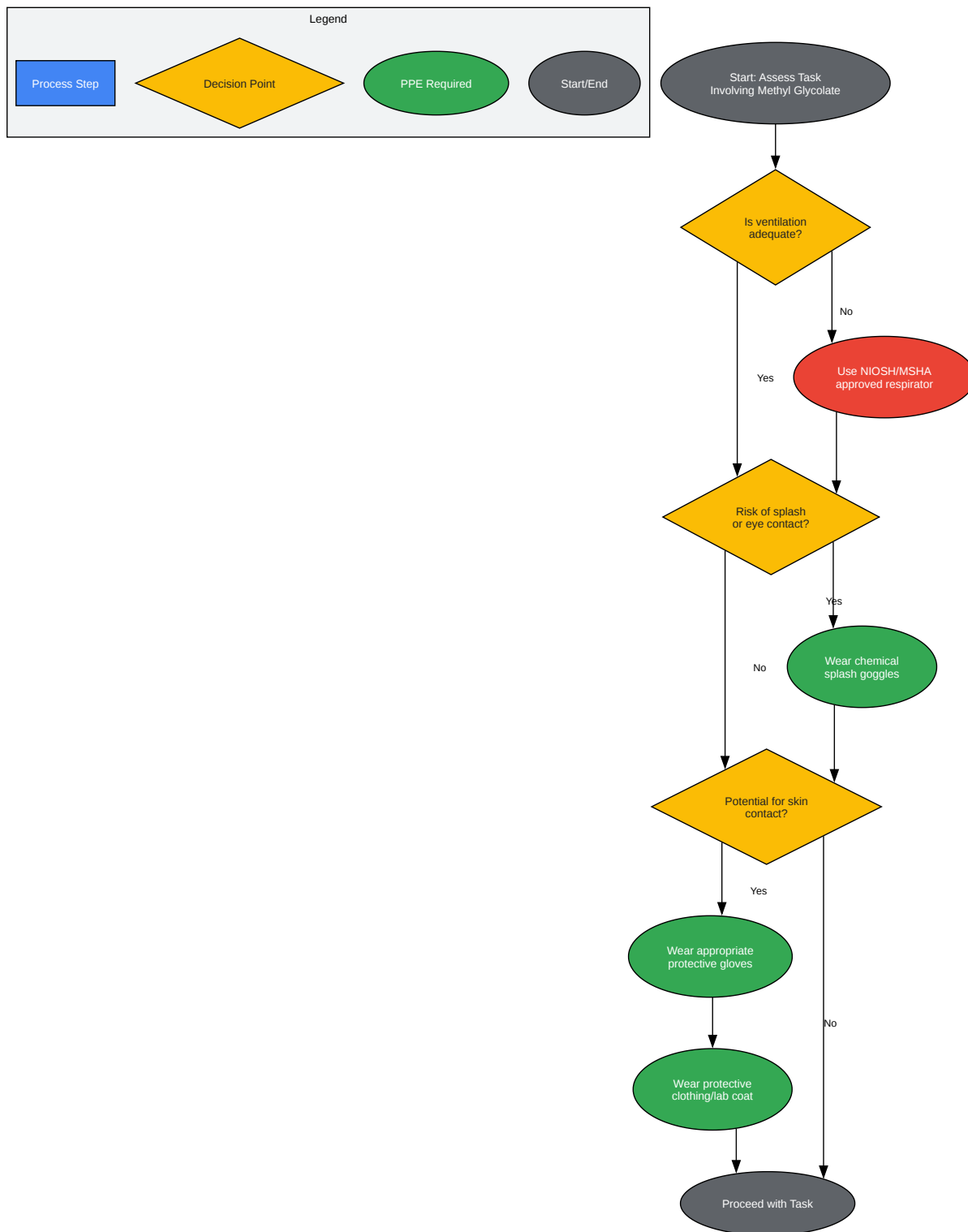
Proper handling and storage procedures are critical to ensure safety.

- **Safe Handling:**
 - Wash hands thoroughly after handling.[\[1\]](#)
 - Use only in a well-ventilated area.[\[1\]](#)[\[9\]](#)
 - Avoid all personal contact, including inhalation.[\[9\]](#)
 - Keep away from open flames, hot surfaces, and sources of ignition.[\[4\]](#)[\[8\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Empty containers may retain product residue and can be dangerous.[\[1\]](#)
- **Storage Conditions:**
 - Store in a cool, dry, well-ventilated area.[\[1\]](#)[\[9\]](#)
 - Keep containers tightly closed when not in use.[\[4\]](#)[\[9\]](#)
 - Store away from incompatible materials and sources of ignition.[\[1\]](#)[\[4\]](#)
 - Protect containers from physical damage.[\[9\]](#)

- Incompatible Materials: Strong oxidizing agents.[\[4\]](#)[\[8\]](#)

Section 9: Exposure Controls and Personal Protection

- Engineering Controls: Work areas should be equipped with an eyewash station and a safety shower.[\[1\]](#) Use adequate ventilation to keep airborne concentrations low.[\[1\]](#)
- Personal Protective Equipment (PPE): The selection of PPE depends on the specific work conditions and risk of exposure.



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Caption: PPE Selection Workflow for Handling **Methyl Glycolate**

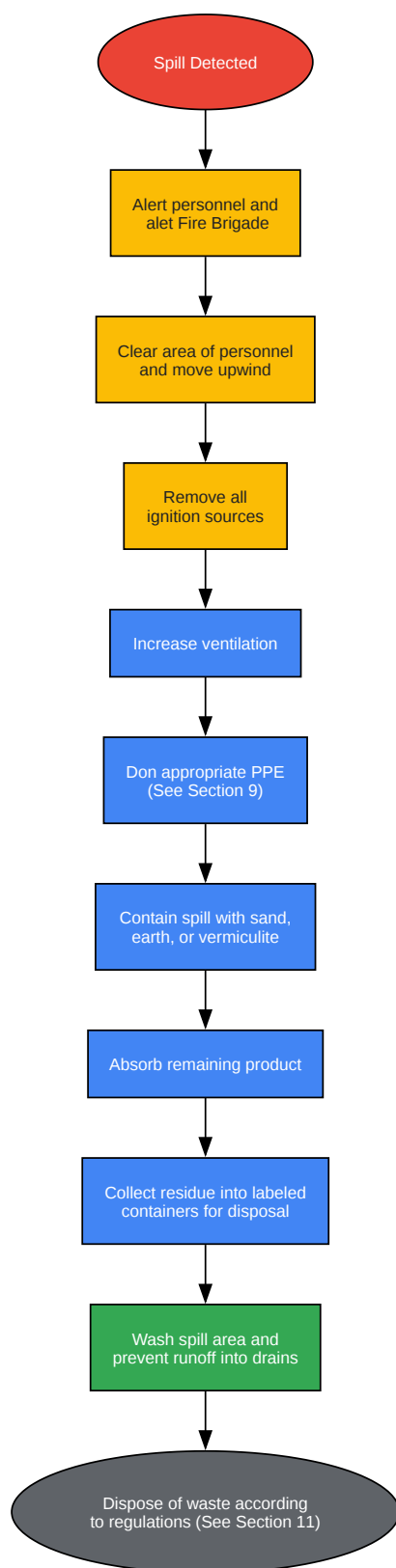
Section 10: Stability and Reactivity

- **Reactivity:** No hazardous reactions have been reported under normal processing conditions.
[8]
- **Chemical Stability:** The product is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[4][8]
- **Conditions to Avoid:** Incompatible products, excess heat, and all sources of ignition such as sparks or open flames.[4]
- **Hazardous Decomposition Products:** Upon combustion, may produce carbon monoxide and carbon dioxide.[8]
- **Hazardous Polymerization:** Hazardous polymerization does not occur.[8]

Section 11: Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1]

- **Disposal Methods:** Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[1] Dispose of contents/container to an approved waste disposal plant.[3][8]
- **Contaminated Packaging:** Empty containers should be taken to an approved waste handling site for recycling or disposal. Do not reuse empty containers as they may retain product residue.[1]



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Caption: Emergency Response Workflow for a **Methyl Glycolate** Spill

Section 12: Toxicological Information

The toxicological properties of **methyl glycolate** have not been fully investigated.[1][8] Most available data relates to its irritant properties.

- Acute Toxicity: No acute toxicity information is available for this product.[4][8]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.
- Sensitization: No information available.[8]
- Mutagenicity: No information available.
- Teratogenicity: No information available.[8]

Given the lack of comprehensive toxicological data, **methyl glycolate** should be handled with care, and exposure should be minimized.

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- To cite this document: BenchChem. [safety and handling precautions for methyl glycolate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042273#safety-and-handling-precautions-for-methyl-glycolate]

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